

Spectroscopic Profile of Procyanidin B5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Procyanidin B5

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This technical guide provides a comprehensive overview of the spectroscopic data for **Procyanidin B5**, a B-type proanthocyanidin dimer composed of two (-)-epicatechin units linked by a $4\beta \rightarrow 6$ bond. This document is intended for researchers, scientists, and drug development professionals engaged in the study of polyphenols and their potential therapeutic applications.

Procyanidin B5 is a naturally occurring flavonoid found in various plant sources, including grapes, cocoa, and the fruit of the African baobab (*Adansonia digitata*)^{[1][2][3]}. Its structure as an epicatechin-($4\beta \rightarrow 6$)-epicatechin dimer has been confirmed through extensive spectroscopic analysis^{[2][3][4]}. This guide presents its nuclear magnetic resonance (NMR) and mass spectrometry (MS) data in a structured format to facilitate its identification and characterization in complex matrices.

Chemical Structure and Properties

- Systematic Name: (2R,2'R,3R,3'R,4S)-2,2'-Bis(3,4-dihydroxyphenyl)-3,3',4,4'-tetrahydro-2H,2'H-[4,6'-bi-1-benzopyran]-3,3',5,5',7,7'-hexol^[4]
- Molecular Formula: $C_{30}H_{26}O_{12}$
- Molecular Weight: 578.52 g/mol ^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The structural elucidation of procyanidins heavily relies on NMR spectroscopy, utilizing a combination of one- and two-dimensional experiments such as COSY, HSQC, and HMBC to assign proton and carbon signals and determine the interflavan linkage[5].

¹³C NMR Spectroscopic Data of Procyanidin B5

The following table summarizes the ¹³C NMR chemical shift assignments for **Procyanidin B5**, isolated from *Adansonia digitata*[2]. The data confirms the epicatechin-(4β → 6)-epicatechin structure, with the downfield shift of C-6 in the upper unit being indicative of the (4 → 6) linkage[2].

Carbon No.	Upper Unit (δ_c , ppm)	Lower Unit (δ_c , ppm)
2	76.96	79.17
3	72.04	66.79
4	37.50	28.80
5	156.80	155.90
6	107.95	96.10
7	157.10	156.50
8	97.50	100.10
9	155.90	154.50
10	101.50	106.50
1'	131.80	131.50
2'	115.10	114.90
3'	144.80	144.50
4'	145.20	145.00
5'	115.50	115.30
6'	118.90	118.70

Table 1: ^{13}C NMR chemical shifts (δ_c) for **Procyanidin B5** in acetone- d_6 [\[2\]](#).

Mass Spectrometry (MS) Data

Electrospray ionization mass spectrometry (ESI-MS) is a powerful tool for the analysis of procyanidins. B-type procyanidin dimers like **Procyanidin B5** typically exhibit a deprotonated molecule $[\text{M}-\text{H}]^-$ in negative ion mode. Tandem mass spectrometry (MS/MS) reveals characteristic fragmentation patterns crucial for structural confirmation.

Key Fragmentation Pathways of B-type Procyanidin Dimers

The fragmentation of B-type procyanidin dimers in negative ion mode is dominated by three main pathways[5][6][7][8]:

- Quinone Methide (QM) Cleavage: Fission of the interflavanoid bond, resulting in fragment ions corresponding to the monomeric units. For a B-type dimer, this typically yields ions at m/z 287 and/or 289[5].
- Retro-Diels-Alder (RDA) Fission: A characteristic fragmentation of the heterocyclic C-ring of a flavan-3-ol unit. This pathway for B-type dimers often produces a fragment ion at m/z 425, with a subsequent water loss leading to an ion at m/z 407[5].
- Heterocyclic Ring Fission (HRF): This involves the fission of the heterocyclic ring system, leading to characteristic fragment ions. For B-type dimers, a fragment at m/z 451 is indicative of this pathway[5].

MS/MS Fragmentation Data of Procyanidin B5

The following table summarizes the expected and observed major fragment ions for **Procyanidin B5** in negative ion ESI-MS/MS.

Precursor Ion (m/z)	Fragment Ion (m/z)	Proposed Fragmentation Pathway
577 [M-H] ⁻	451	Heterocyclic Ring Fission (HRF)
577 [M-H] ⁻	425	Retro-Diels-Alder (RDA) Fission
577 [M-H] ⁻	407	RDA Fission followed by water loss
577 [M-H] ⁻	289	Quinone Methide (QM) Cleavage
577 [M-H] ⁻	287	Quinone Methide (QM) Cleavage

Table 2: Characteristic MS/MS fragment ions of **Procyanidin B5** (a B-type procyanidin dimer) in negative ion mode[5][9].

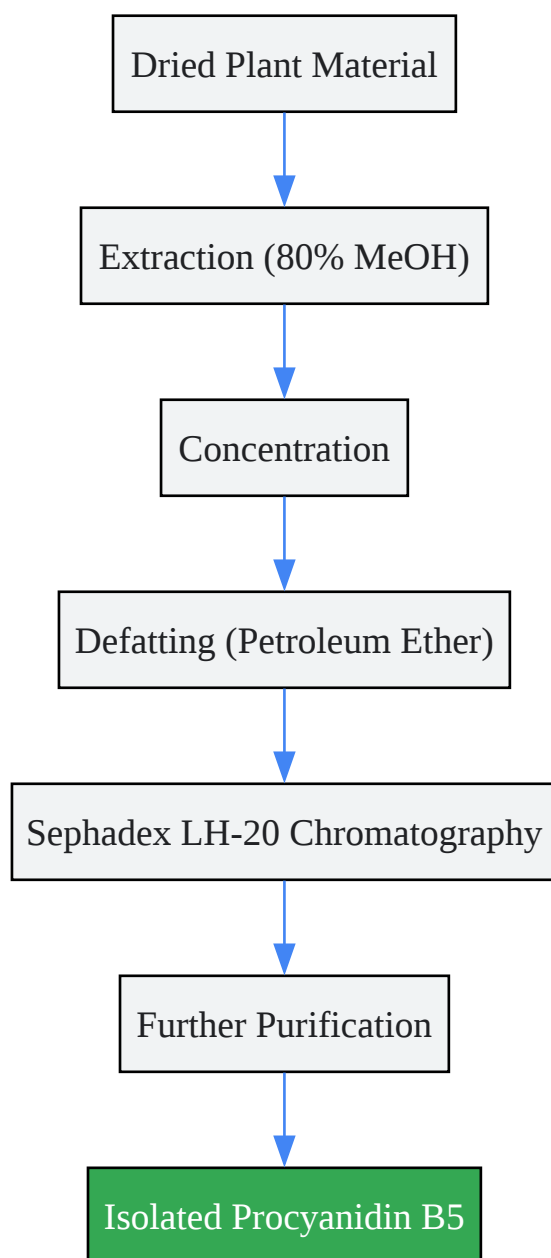
Experimental Protocols

The following provides a general overview of the experimental procedures for the isolation and spectroscopic analysis of **Procyanidin B5**, based on methodologies reported in the literature.

Isolation of Procyanidin B5

Procyanidin B5 can be isolated from plant material, such as the pericarp of *Adansonia digitata* fruits, using the following general procedure[1][2][10]:

- **Extraction:** The dried and powdered plant material is extracted with 80% methanol. The extract is then concentrated under reduced pressure.
- **Defatting:** The concentrated extract is partitioned with petroleum ether to remove lipids.
- **Chromatography:** The defatted extract is subjected to column chromatography on Sephadex LH-20, eluting with ethanol or methanol to separate the procyanidin fractions.
- **Purification:** Further purification of the fractions containing **Procyanidin B5** is achieved through repeated column chromatography on Sephadex LH-20.



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*Isolation workflow for **Procyanidin B5**.*

NMR Spectroscopy

NMR spectra are typically recorded on a high-field spectrometer.

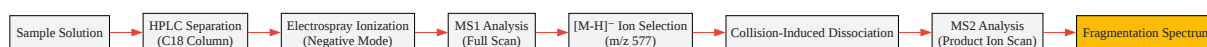
- Sample Preparation: The purified **Procyanidin B5** is dissolved in a deuterated solvent, such as acetone- d_6 .

- Data Acquisition: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra are acquired using standard pulse sequences. Chemical shifts are referenced to the residual solvent signal.

LC-MS/MS Analysis

Liquid chromatography coupled with tandem mass spectrometry is employed for the identification and characterization of **Procyanidin B5** in complex mixtures.

- Chromatography: Separation is typically achieved on a C18 reversed-phase column with a gradient elution using a mobile phase consisting of water (with a small percentage of formic acid) and acetonitrile or methanol[5].
- Mass Spectrometry: ESI is used as the ionization source, typically in negative ion mode. The mass spectrometer is operated in full scan mode to detect the precursor ion and in product ion scan mode (MS/MS) to obtain fragmentation data.



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*LC-MS/MS analysis workflow for **Procyanidin B5**.*

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